

# Application Notes: Solvent Red 149 as a Tracer Dye in Fluid Dynamics

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## Compound of Interest

Compound Name: **Solvent Red 149**

Cat. No.: **B1293832**

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## Introduction

**Solvent Red 149**, a fluorescent dye belonging to the anthropyridone class, presents a promising option as a tracer for qualitative and quantitative flow visualization in a variety of fluid dynamics experiments.<sup>[1][2]</sup> Its notable characteristics include high thermal stability, good light fastness, and excellent solubility in organic solvents, making it suitable for applications involving oils, lubricants, and other non-aqueous fluids.<sup>[3][4]</sup> These application notes provide a comprehensive overview of the known properties of **Solvent Red 149**, along with detailed protocols for its use in Laser-Induced Fluorescence (LIF) for fluid dynamics studies.

## Physicochemical and Photophysical Properties

A summary of the key properties of **Solvent Red 149** is presented in the table below. It is important to note that while some data is readily available from manufacturers, specific photophysical parameters crucial for quantitative LIF, such as the fluorescence quantum yield and precise emission maximum, are not widely published and may require experimental determination for specific solvents and concentrations.

| Property                        | Value   | References |
|---------------------------------|---|------------|
| Chemical Name                   | 6-(Cyclohexylamino)-3-methyl-3H-naphtho[1,2,3-de]quinoline-2,7-dione  | [5]        |
| Synonyms                        | Fluorescent Red HFG, C.I. 674700  | [3]        |
| CAS Number                      | 21295-57-8, 71902-18-6  | [6]        |
| Molecular Formula               | C <sub>23</sub> H <sub>22</sub> N <sub>2</sub> O <sub>2</sub>   | [6]        |
| Molecular Weight                | 358.43 g/mol  | [6]        |
| Appearance                      | Red powder  | [6]        |
| Absorption Maximum (in Ethanol) | ~442 nm, with weaker bands at ~573 nm and ~617 nm   | [7]        |
| Emission Maximum                | Not explicitly found in searches. Expected to be in the red region of the spectrum, likely > 600 nm.  |            |
| Fluorescence Quantum Yield      | Not explicitly found in searches.   |            |
| Solubility                      | Soluble in organic solvents (e.g., ethanol, acetone); Insoluble in water. Specific solubility in g/L for fluids like silicone oil is not readily available. | [2][5]     |
| Heat Resistance                 | Up to 300°C in plastics   | [3]        |
| Light Fastness                  | Good (Grade 6-7 on a scale of 1-8)  | [3]        |

## Experimental Protocols

## Preparation of Stock and Working Solutions

A critical step for accurate and reproducible LIF measurements is the careful preparation of the tracer dye solutions.

Objective: To prepare a concentrated stock solution of **Solvent Red 149** and dilute it to the desired working concentration for the fluid dynamics experiment.

Materials:

- **Solvent Red 149** powder
- Appropriate solvent (e.g., ethanol, isopropanol, silicone oil)
- Volumetric flasks
- Pipettes
- Analytical balance
- Magnetic stirrer and stir bar
- Ultrasonic bath (optional)

Protocol:

- Stock Solution Preparation (e.g., 1 g/L):

1. Accurately weigh 10 mg of **Solvent Red 149** powder using an analytical balance.
2. Transfer the powder to a 10 mL volumetric flask.
3. Add a small amount of the chosen solvent to dissolve the powder.
4. Use a magnetic stirrer or sonication to ensure complete dissolution.
5. Once dissolved, fill the volumetric flask to the 10 mL mark with the solvent.
6. Stopper the flask and invert several times to ensure homogeneity.

7. Store the stock solution in a dark, sealed container to prevent photodegradation and solvent evaporation.

- Working Solution Preparation:

1. Determine the desired working concentration. For LIF, concentrations are typically in the range of 0.1 to 10 mg/L, but the optimal concentration will depend on the specific experimental setup (e.g., laser power, camera sensitivity, path length).

2. Use the stock solution to prepare the working solution by serial dilution. For example, to prepare a 1 mg/L working solution from a 1 g/L stock, pipette 10  $\mu$ L of the stock solution into a 10 mL volumetric flask and fill with the solvent.

3. Thoroughly mix the working solution.

## Laser-Induced Fluorescence (LIF) Measurement

This protocol outlines a general procedure for performing planar LIF to visualize the concentration of **Solvent Red 149** in a fluid flow.

Objective: To obtain a 2D map of the tracer concentration in a region of interest within the flow.

Materials and Equipment:

- Flow system (e.g., microfluidic chip, flow cell, wind tunnel with a liquid-seeded flow)
- Working solution of **Solvent Red 149** in the experimental fluid
- Pulsed or continuous-wave laser with a wavelength that overlaps with the absorption spectrum of **Solvent Red 149** (e.g., a 532 nm Nd:YAG laser can excite the longer wavelength absorption bands).
- Sheet-forming optics (e.g., cylindrical and spherical lenses) to create a thin laser sheet.
- CCD or sCMOS camera with high sensitivity in the red spectral region.
- Long-pass or band-pass optical filter to block scattered laser light and transmit the fluorescence signal.

- Image acquisition and processing software.

Protocol:

- System Setup:

1. Position the laser and sheet-forming optics to illuminate the desired cross-section of the flow.
2. Mount the camera perpendicular to the laser sheet.
3. Place the optical filter in front of the camera lens.

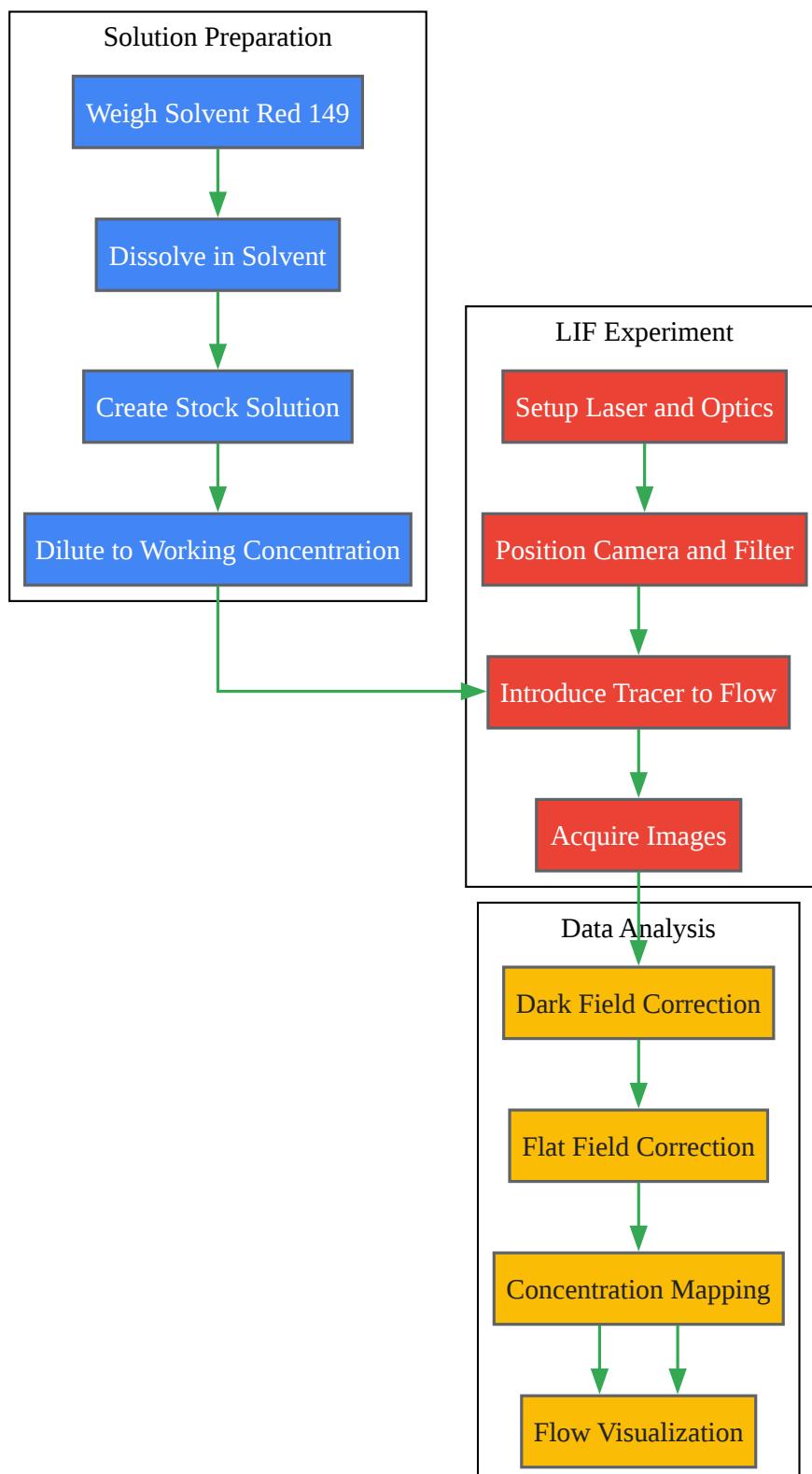
- Image Acquisition:

1. Fill the flow system with the working solution of **Solvent Red 149**.
2. Turn on the laser and the camera.
3. Adjust the camera's exposure time and gain to obtain a good signal-to-noise ratio without saturating the detector.
4. Acquire a set of "dark" images with the laser off to measure the background noise.
5. Acquire a set of "flat-field" images of a uniform concentration of the dye to correct for non-uniformities in the laser sheet and camera response.
6. Initiate the flow and acquire a time-series of images of the fluorescence distribution.

- Image Processing:

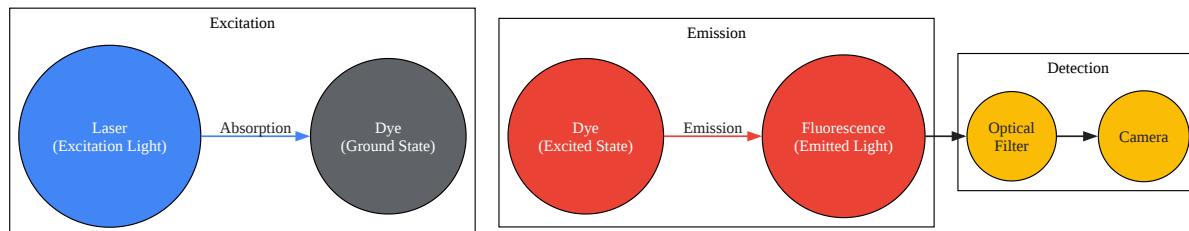
1. Subtract the average dark image from each fluorescence image.
2. Divide the corrected fluorescence images by the flat-field image to account for illumination and detection non-uniformities.
3. The resulting image intensity should be proportional to the concentration of **Solvent Red 149**, assuming a linear relationship between fluorescence and concentration.

# Visualizations



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Caption: Experimental workflow for using **Solvent Red 149** in LIF.



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Caption: Principle of Laser-Induced Fluorescence (LIF) with a tracer dye.

## Considerations and Future Work

- Quantitative Measurements: For accurate quantitative measurements of concentration or temperature, a thorough characterization of **Solvent Red 149**'s photophysical properties in the specific experimental solvent is essential. This includes measuring the absorption and emission spectra, fluorescence quantum yield, and their dependence on temperature.
- Temperature Effects: The fluorescence intensity of many dyes is temperature-dependent (thermal quenching). If the fluid temperature varies significantly in the experiment, this effect must be calibrated and accounted for to avoid errors in concentration measurements. Alternatively, a two-color LIF approach with a temperature-insensitive reference dye could be employed.
- Photostability: While **Solvent Red 149** is reported to have good light fastness, its photostability under intense laser illumination should be evaluated for long-duration experiments to ensure that photobleaching does not significantly affect the results.

- Solvent Effects: The photophysical properties of fluorescent dyes can be sensitive to the solvent environment (polarity, viscosity). It is crucial to perform all calibrations in the same solvent used for the experiment.

By following these guidelines and performing the necessary calibrations, researchers can effectively utilize **Solvent Red 149** as a valuable tracer dye for a wide range of fluid dynamics investigations.

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